

Technical Support Center: 6-Bromo-7-methoxyquinolin-4-ol Stability & Handling Guide

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Compound of Interest

Compound Name: 6-Bromo-7-methoxyquinolin-4-ol

CAS No.: 1361235-54-2

Cat. No.: B1289866

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Executive Summary: The "Dual-Personality" of Quinolin-4-ols

Welcome to the technical support center for **6-Bromo-7-methoxyquinolin-4-ol** (CAS: 1361235-54-2). If you are experiencing inconsistent assay results, precipitation in DMSO, or unexplained color changes, you are likely dealing with the inherent physicochemical complexities of the 4-hydroxyquinoline vs. 4-quinolone tautomerism.

This compound does not behave like a standard organic small molecule.^[1] It exists in a dynamic equilibrium between its enol (hydroxy) and keto (quinolone) forms.^[1] Understanding this mechanism is the key to stabilizing your experiments.

Core Instability Modules (Troubleshooting & FAQs)

Module A: Solubility & Precipitation (The Tautomer Trap)

User Issue: "I dissolved the compound in 100% DMSO at 10 mM, but after freezing and thawing, a solid precipitate formed that won't redissolve."

Technical Diagnosis: The "4-ol" name is IUPAC nomenclature, but thermodynamically, the compound prefers the 4(1H)-quinolone (keto) tautomer in polar solvents like DMSO and water. [1] This keto form possesses a hydrogen bond donor (NH) and acceptor (C=O), leading to the formation of extremely stable, insoluble intermolecular dimers (similar to DNA base pairing).

The Fix: The "Acid-Break" Solubilization Protocol To disrupt the intermolecular H-bonds and force the monomeric species, you must alter the protonation state or solvent environment.

Parameter	Recommendation	Mechanism
Primary Solvent	DMSO (Anhydrous)	High dielectric constant stabilizes the polar quinolone form.[1]
Additives	1-5% Acid or Base	Acid (TFA/HCl): Protonates the nitrogen, preventing dimerization. Base (TEA/NaOH): Deprotonates the 4-OH, forming a soluble phenolate anion.[1]
Sonication	40°C for 10 mins	Kinetic energy is required to break the crystal lattice of the dimer.[1]

Q: Does the tautomer ratio affect my kinase/binding assay? A: Yes. Most docking simulations assume the hydroxy (enol) form, but the quinolone (keto) form is the dominant species in aqueous physiological buffer (pH 7.4).

- Action: Ensure your assay buffer contains <1% DMSO to maintain solubility, but be aware that the protein binding pocket often selects and stabilizes the specific tautomer required for binding (induced fit). You do not need to "force" the tautomer prior to the assay, but you do need to ensure monomeric solubility.

Module B: Photostability & Color Change

User Issue:"The white powder turned yellow/brown after leaving it on the bench for two days."

Technical Diagnosis: Halogenated quinolines, specifically those with a bromine at the 6-position, are photolabile.^[1] Exposure to UV or intense visible light excites the quinoline ring, leading to homolytic cleavage of the C-Br bond. This generates radical species that polymerize or oxidize the electron-rich 7-methoxy ring, resulting in yellow/brown impurities (quinone-like species).^[1]

Q: Can I still use the yellowed compound? A: No. The color change indicates the formation of degradation products (de-brominated species or dimers) which can be potent assay interferents (PAINS).

Storage Protocol:

- Container: Amber glass vials wrapped in aluminum foil.
- Atmosphere: Argon or Nitrogen flush is mandatory for long-term storage.^[1]
- Temperature: -20°C.

Module C: Chemical Purity & Synthesis Impurities

User Issue: "My LC-MS shows a small peak at M-15 and M+16."

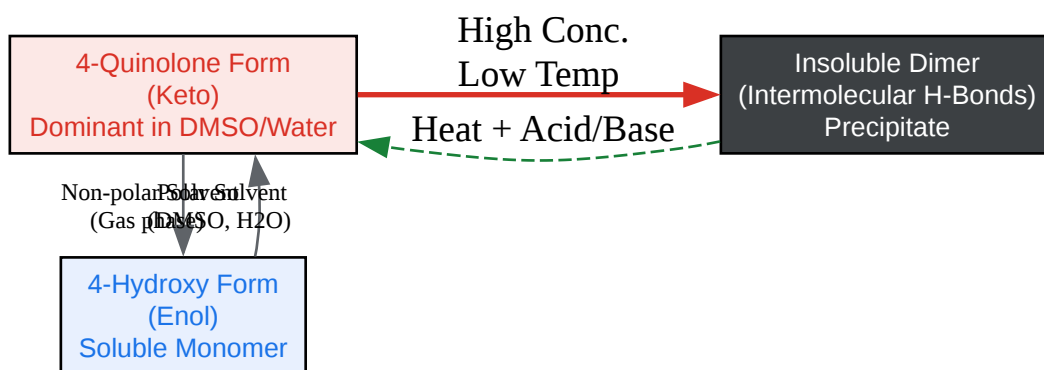
Technical Diagnosis:

- M-15 (Loss of Methyl): This is 6-Bromo-quinolin-4,7-diol.^[1] The methoxy ether cleavage can occur if the compound was exposed to strong Lewis acids (like BBr₃) or high heat during synthesis/purification. This phenol is more prone to oxidation.
- M+16 (Oxidation): Likely the N-oxide formation on the quinoline nitrogen. This occurs in the presence of peroxides (often found in old PEG or Tween reagents in your buffer).

Visualizing the Mechanisms

Diagram 1: Tautomeric Equilibrium & Aggregation

This diagram illustrates why solubility is such a challenge.^[1] The equilibrium shifts based on solvent polarity and pH.

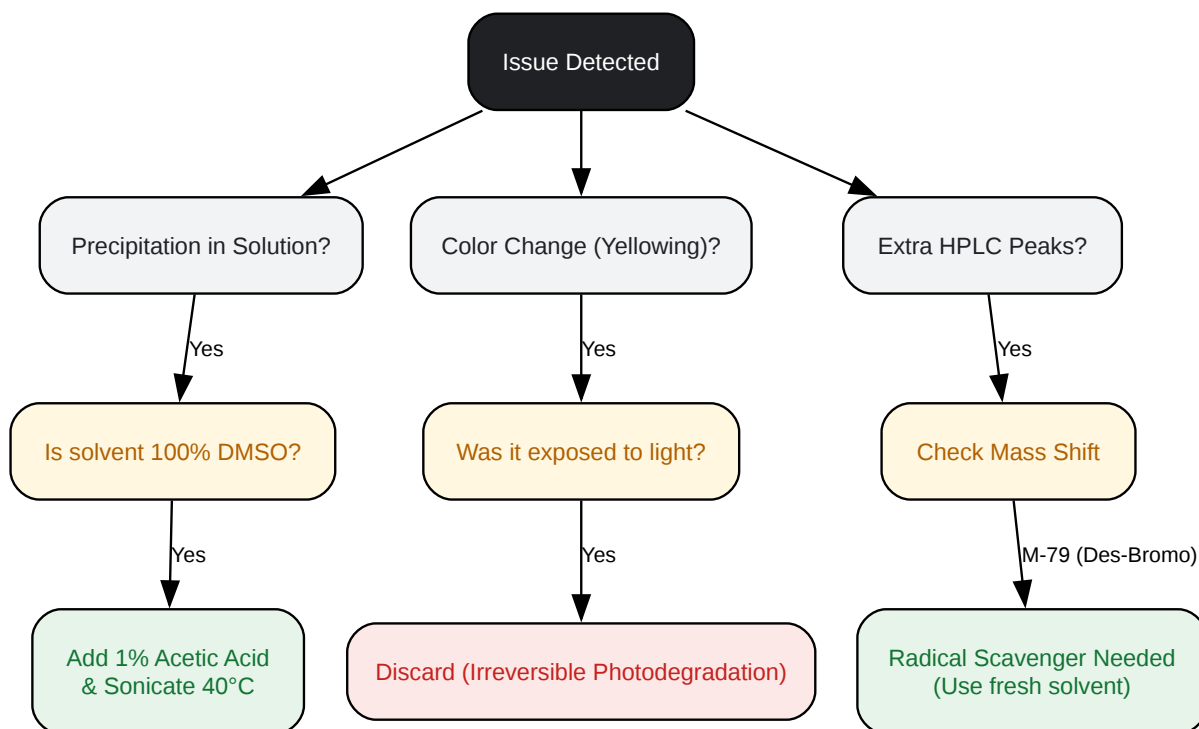


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Caption: The thermodynamic shift from Enol to Keto form in polar solvents drives the formation of insoluble dimers, requiring heat or pH adjustment to reverse.

Diagram 2: Troubleshooting Decision Tree

Follow this logic flow to resolve stability issues in real-time.



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Caption: Step-by-step decision matrix for diagnosing solubility failures, photodegradation, and chemical impurities.

Validated Experimental Protocols

Protocol A: Analytical QC Method (HPLC)

Use this method to distinguish between tautomers (broadening) and actual impurities.[\[1\]](#)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.[\[1\]](#)
- Mobile Phase A: Water + 0.1% Formic Acid (Maintains acidic pH to stabilize one form).[\[1\]](#)
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic core) and 320 nm (conjugated system).[\[1\]](#)
- Note: If peaks are broad/splitting, increase column temperature to 40°C to accelerate tautomeric exchange, merging the peaks into a single sharp signal.

Protocol B: Long-Term Stock Preparation

- Weigh compound in a dim-lit room (red light preferred).
- Dissolve in anhydrous DMSO to 50 mM.
- Aliquot into single-use amber tubes (avoid freeze-thaw cycles).
- Flush headspace with Argon gas.[\[1\]](#)
- Store at -80°C (preferred) or -20°C.

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